

Application Notes and Protocols: 2-Aminopropanol Hydrochloride in Textile Finishing Processes

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Compound of Interest

Compound Name: 2-Aminopropanol hydrochloride

Cat. No.: B101676

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These application notes provide a comprehensive overview of the potential uses of **2-Aminopropanol hydrochloride** in textile finishing. While direct literature on the application of **2-Aminopropanol hydrochloride** in textile finishing is limited, its properties as an alkanolamine suggest its utility in various processes. The following sections detail its potential applications, supported by protocols adapted from established methods using similar compounds.

Physicochemical Properties of 2-Aminopropanol Hydrochloride

A thorough understanding of the physicochemical properties of **2-Aminopropanol hydrochloride** is essential for its application in textile finishing.

Property	Value	Source
Molecular Formula	C ₃ H ₁₀ ClNO	[1][2]
Molecular Weight	111.57 g/mol	[1][2]
CAS Number	6170-23-6	[1]
Appearance	Solid (typical for hydrochlorides)	General Knowledge
Melting Point	Not readily available	
Solubility	Soluble in water	General Knowledge
pKa	Not readily available (The pKa of the parent compound, 2-Aminopropanol, would be relevant for buffering capacity)	

Potential Applications in Textile Finishing

Based on the known functions of alkanolamines in the textile industry, **2-Aminopropanol hydrochloride** could potentially be utilized in the following areas:

- **Catalyst in Durable Press Finishing:** Alkanolamines can act as catalysts in the crosslinking of cellulose fibers with resins, such as dimethyloldihydroxyethyleneurea (DMDHEU), to impart wrinkle resistance.[3] 2-Aminopropanol, delivered as its hydrochloride salt, could serve this purpose.
- **pH Buffer:** The amine group in 2-Aminopropanol can accept a proton, allowing it to act as a pH buffer in dyeing and finishing baths.[4][5][6] Maintaining a stable pH is crucial for consistent and reproducible results in many textile wet processes.[4][7]
- **Corrosion Inhibitor:** Alkanolamines are known to inhibit corrosion of metal parts in textile machinery, which are often exposed to acidic or alkaline solutions.[8][9][10][11]

Experimental Protocols

The following are detailed experimental protocols for evaluating **2-Aminopropanol hydrochloride** in durable press finishing. These protocols are based on established methods for other alkanolamine catalysts.

3.1. Durable Press Finishing of Cotton Fabric

This protocol outlines the procedure for applying a durable press finish to a 100% cotton fabric using a pad-dry-cure method.

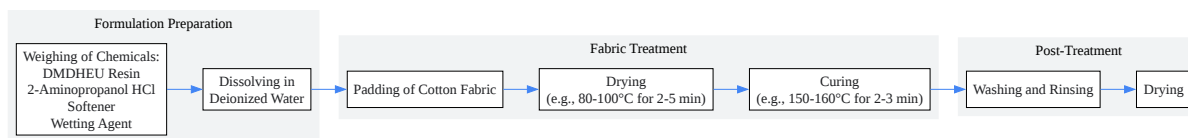
Materials and Reagents:

- Desized, scoured, and bleached 100% cotton fabric
- Dimethyloldihydroxyethyleneurea (DMDHEU) resin (e.g., 50% aqueous solution)
- **2-Aminopropanol hydrochloride** (as the potential catalyst)
- Softener (e.g., high-density polyethylene emulsion)
- Wetting agent (non-ionic)
- Deionized water

Equipment:

- Laboratory padding machine
- Laboratory oven/stenter
- Analytical balance
- Beakers and graduated cylinders

Experimental Workflow for Durable Press Finishing:



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Caption: Workflow for Durable Press Finishing of Cotton Fabric.

Procedure:

- Preparation of the Finishing Bath:
 - Prepare a stock solution of the finishing bath according to the formulations in Table 2.
 - First, dissolve the **2-Aminopropanol hydrochloride** in a portion of the deionized water.
 - Add the DMDHEU resin, softener, and wetting agent to the solution.
 - Add the remaining deionized water to achieve the final volume and mix thoroughly.
- Fabric Application:
 - Calibrate the laboratory padding machine to achieve a wet pick-up of 70-80%.
 - Immerse a piece of the cotton fabric (e.g., 30 cm x 30 cm) in the finishing bath for 1-2 minutes.
 - Pass the fabric through the padding machine to ensure uniform impregnation and remove excess liquor.
- Drying and Curing:
 - Dry the padded fabric in an oven or stenter at 80-100°C for 2-5 minutes.

- Cure the dried fabric at 150-160°C for 2-3 minutes. The curing step facilitates the crosslinking reaction.
- Post-Treatment:
 - After curing, wash the fabric with a non-ionic detergent solution (e.g., 1 g/L) at 50-60°C for 10 minutes to remove any unreacted chemicals.
 - Rinse the fabric thoroughly with cold water.
 - Dry the washed fabric.

Table 2: Example Formulations for Durable Press Finishing

Component	Concentration (g/L) - Formulation 1	Concentration (g/L) - Formulation 2	Concentration (g/L) - Formulation 3
DMDHEU (50% solution)	80	100	120
2-Aminopropanol hydrochloride	15	20	25
Softener (e.g., HDPE emulsion)	20	20	20
Wetting Agent (non-ionic)	1	1	1
Deionized Water	to 1 L	to 1 L	to 1 L

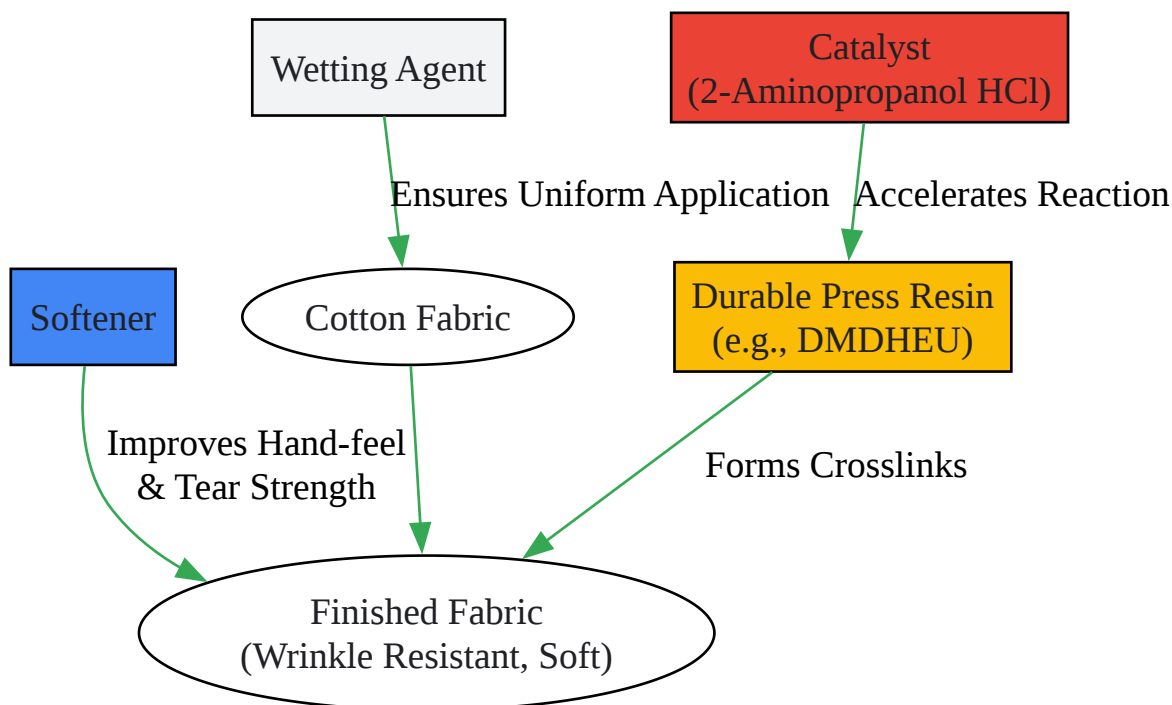
3.2. Evaluation of Finishing Performance

The effectiveness of the durable press finish can be evaluated using standard textile testing methods.

Parameter	Test Method	Description
Wrinkle Recovery Angle	AATCC 128 / ISO 2313	Measures the ability of the fabric to recover from wrinkling.
Tensile Strength	ASTM D5034 / ISO 13934-1	Determines the loss in fabric strength due to the crosslinking treatment.
Tearing Strength	ASTM D1424 / ISO 13937-1	Measures the resistance of the fabric to tearing.
Whiteness Index	AATCC 110 / CIE Whiteness	Assesses any yellowing of the fabric caused by the high-temperature curing process.

Logical Relationship of Finishing Bath Components

The components of the durable press finishing bath have a synergistic relationship to achieve the desired fabric properties.



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Caption: Interrelationship of components in a durable press finishing formulation.

Safety Precautions

When working with **2-Aminopropanol hydrochloride** and other textile finishing chemicals, it is crucial to adhere to standard laboratory safety practices.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Work in a well-ventilated area or under a fume hood, especially during the curing process, as formaldehyde-based resins can release formaldehyde gas.
- Consult the Safety Data Sheet (SDS) for **2-Aminopropanol hydrochloride** and all other chemicals for detailed handling and disposal information.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

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